

An In-depth Technical Guide to the Physical Constants of p-Ethoxybenzoic Acid

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Compound of Interest

Compound Name: 4-Ethoxybenzoic acid

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This technical guide provides a comprehensive overview of the key physical constants of p-ethoxybenzoic acid, a compound of interest in pharmaceutical and materials science. This document outlines standard experimental protocols for the determination of these properties and presents the data in a clear, tabular format for ease of reference and comparison.

Core Physical and Chemical Properties

p-Ethoxybenzoic acid, also known as **4-ethoxybenzoic acid**, is a white crystalline solid.^[1] Its fundamental properties are summarized below.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₀ O ₃	[1][2][3]
Molecular Weight	166.17 g/mol	[2][4][5]
CAS Number	619-86-3	[1][2]
Appearance	White crystalline powder/solid	[1][2]
Melting Point	197-201 °C	[1][3][6][7]
Boiling Point	~291.2 °C (estimated)	[3][8]
Density	~1.17 g/cm ³ (rough estimate)	[6][9]
pKa	4.49	[2][6]
LogP (o/w)	2.39	[6][8]

Solubility Profile

The solubility of p-ethoxybenzoic acid is a critical parameter for its application in various fields.

Solvent	Solubility	Reference
Water	583 mg/L at 25 °C (estimated)	[6][8]
Hot Methanol	Almost transparent	[6][9]
Alcohol	Soluble	[6]
Ether	Soluble	[6]

Spectroscopic Data

Spectroscopic data is essential for the structural elucidation and quality control of p-ethoxybenzoic acid.

Technique	Key Features	Reference
^1H NMR	Spectra available	[10] [11]
^{13}C NMR	Spectra available	[12] [13]
FTIR	Spectra available	[4] [12]
UV-Vis	Spectra available	[12] [13]
Mass Spectrometry	Spectra available	[4] [12] [14] [15]

Experimental Protocols

The following sections detail the methodologies for determining the key physical constants of p-ethoxybenzoic acid.

Determination of Melting Point

The melting point of p-ethoxybenzoic acid can be determined using the capillary method with a melting point apparatus.

Protocol:

- **Sample Preparation:** A small amount of finely powdered, dry p-ethoxybenzoic acid is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus.
- **Heating:** The sample is heated at a steady rate (e.g., 2 °C/min).
- **Observation:** The temperature at which the substance first begins to melt and the temperature at which the last crystal melts are recorded as the melting point range. For a pure compound like p-ethoxybenzoic acid, this range should be narrow.

Determination of Boiling Point

As p-ethoxybenzoic acid is a solid at room temperature with a high boiling point, its boiling point is typically estimated or determined under reduced pressure. A standard method for organic compounds is the Siwoloboff method.

Protocol:

- **Sample Preparation:** A small amount of p-ethoxybenzoic acid is placed in a fusion tube. A sealed capillary tube is inverted and placed inside the fusion tube.
- **Heating:** The fusion tube is attached to a thermometer and heated in a suitable heating bath (e.g., paraffin oil).
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the capillary tube. The heat is then removed. The temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.

Determination of Density

The density of solid p-ethoxybenzoic acid can be determined by the gas pycnometry method.

Protocol:

- **Sample Preparation:** A known mass of p-ethoxybenzoic acid is placed in the sample chamber of a gas pycnometer.
- **Measurement:** The chamber is filled with an inert gas (e.g., helium) to a known pressure. The gas is then allowed to expand into a reference chamber of known volume.
- **Calculation:** By measuring the pressure change, the volume of the solid sample can be determined using the ideal gas law. The density is then calculated by dividing the mass of the sample by its volume.

Determination of Solubility

The solubility of p-ethoxybenzoic acid in various solvents can be determined by preparing a saturated solution and measuring the concentration of the dissolved solid.

Protocol:

- **Saturated Solution Preparation:** An excess amount of p-ethoxybenzoic acid is added to a known volume of the solvent in a sealed container.

- **Equilibration:** The mixture is agitated at a constant temperature for a sufficient period to ensure equilibrium is reached.
- **Analysis:** The undissolved solid is removed by filtration or centrifugation. The concentration of p-ethoxybenzoic acid in the clear supernatant is then determined using a suitable analytical technique, such as UV-Vis spectroscopy or HPLC, against a calibration curve.

Determination of pKa

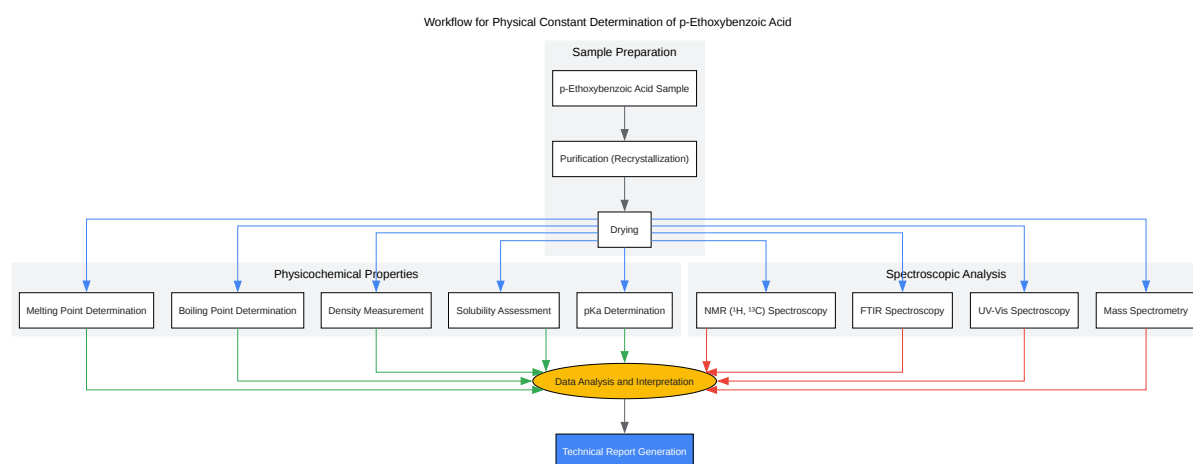
The acid dissociation constant (pKa) of p-ethoxybenzoic acid can be determined by potentiometric titration.

Protocol:

- **Solution Preparation:** A known concentration of p-ethoxybenzoic acid is dissolved in a suitable solvent mixture (e.g., water-acetonitrile).
- **Titration:** The solution is titrated with a standardized solution of a strong base (e.g., NaOH), while the pH is monitored using a calibrated pH meter.
- **Data Analysis:** A titration curve (pH vs. volume of titrant) is plotted. The pH at the half-equivalence point corresponds to the pKa of the acid.

Experimental Workflow Visualization

The logical flow for the experimental determination of the physical constants of p-ethoxybenzoic acid is outlined in the diagram below.



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Caption: A logical workflow for the determination of physical constants.

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